Application Notes and Protocols: Sumanirole Dosing in Rodent Models

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| Compound of Interest	
Compound Name: Sumanirole	
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These application notes provide comprehensive dosing recommendations and detailed experimental protocols for the use of **Sumanirole**, a selective D2 dopamine receptor agonist, in common rodent models. **Sumanirole** is a valuable pharmacological tool for investigating dopaminergic pathways in models of Parkinson's disease, schizophrenia, and other CNS disorders.[1][2][3]

Mechanism of Action: D2 Receptor Signaling

Sumanirole acts as a highly selective full agonist for the dopamine D2 receptor.[1][3] D2-like receptors, including D2, D3, and D4 subtypes, are G protein-coupled receptors (GPCRs) that couple to inhibitory G proteins (Gi/o). Upon binding by an agonist like **Sumanirole**, the Gi/o protein is activated, leading to the inhibition of adenylyl cyclase. This enzymatic inhibition results in a decrease in the intracellular concentration of cyclic AMP (cAMP), a key second messenger, thereby modulating downstream cellular activity.
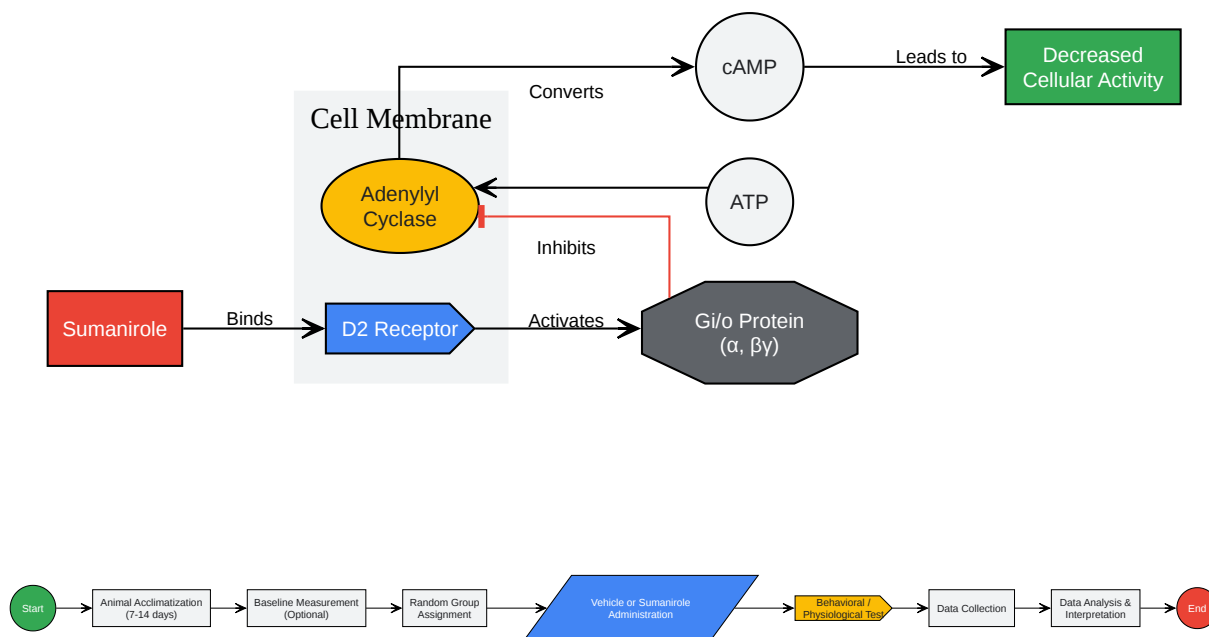
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References

- 1. Sumanirole, a highly dopamine D2-selective receptor agonist: in vitro and in vivo pharmacological characterization and efficacy in animal models of Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. The effects of the dopamine D2 agonist sumanirole on prepulse inhibition in rats - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]

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